

Application Notes and Protocols: JTT-553 In Vitro DGAT1 Activity Assay

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Compound of Interest

Compound Name: JTT-553

Cat. No.: B1247504

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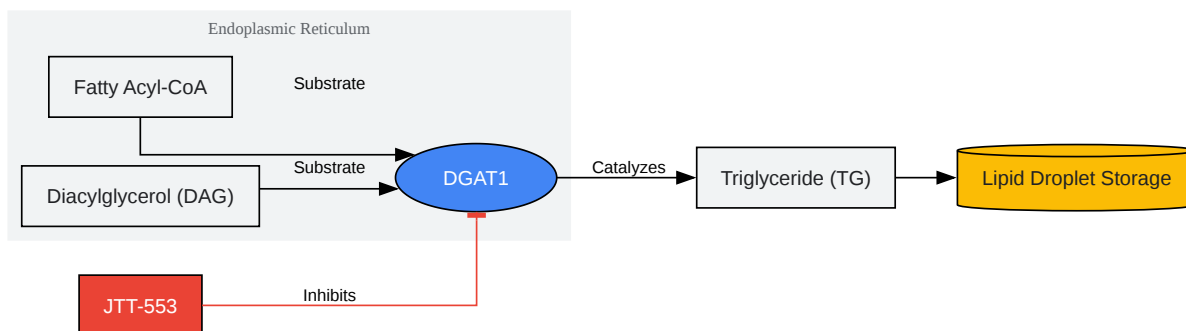
For Researchers, Scientists, and Drug Development Professionals

Introduction

JTT-553 is a potent and selective inhibitor of Diacylglycerol O-acyltransferase 1 (DGAT1), a key enzyme in the final step of triglyceride synthesis.[1][2] DGAT1 catalyzes the esterification of diacylglycerol (DAG) with a long-chain fatty acyl-CoA to form triglyceride (TG).[3] Inhibition of DGAT1 is a promising therapeutic strategy for the treatment of obesity and type 2 diabetes.[2][4] These application notes provide detailed protocols for in vitro DGAT1 activity assays to characterize the inhibitory potential of compounds like **JTT-553**.

DGAT1 Signaling Pathway

The synthesis of triglycerides is a crucial process for energy storage. DGAT1 is an integral membrane protein located in the endoplasmic reticulum that catalyzes the final and committed step in this pathway.



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Caption: DGAT1 catalyzes the final step of triglyceride synthesis, which is inhibited by **JTT-553**.

Quantitative Data

The following tables summarize key quantitative data for **JTT-553** and the human DGAT1 enzyme.

Table 1: Inhibitory Activity of **JTT-553**

Compound	Target	IC50 (nM)	Selectivity
JTT-553	Human DGAT1	2.38	No inhibitory activity against human DGAT2 and ACAT1 (IC50 > 10 μ M)[1]

Table 2: Kinetic Parameters of Human DGAT1

Acyl-CoA Substrate	K _m (μM)	V _{max} (nmol/mg/min)
Oleoyl-CoA	14.6 ± 1.3	956.6 ± 36.1
Stearoyl-CoA	8.6 ± 1.3	839.4 ± 49.9
Palmitoleoyl-CoA	6.2 ± 0.9	838.6 ± 31.6
Palmitoyl-CoA	6.4 ± 1.1	767.8 ± 34.0
Decanoyl-CoA	Higher K _m	Slower V _{max}
Data obtained from studies with purified human DGAT1. [5]		

Experimental Protocols

Several methods can be employed to measure in vitro DGAT1 activity. The choice of assay depends on the required throughput, sensitivity, and available equipment.

Fluorescence-Based Coupled-Enzyme Assay (for Purified Enzyme Kinetics)

This continuous assay monitors the production of Coenzyme A (CoA) through a coupled enzyme system that leads to the generation of a fluorescent product.

Experimental Workflow:

Caption: Workflow for the fluorescence-based coupled-enzyme DGAT1 activity assay.

Protocol:

- Reagent Preparation:
 - Assay Buffer: 20 mM HEPES, pH 7.5, 150 mM NaCl, 2 mM β-mercaptoethanol, 0.5 mM DDM, 1% Triton X-100.
 - Substrate Stock Solutions: Prepare stock solutions of 1,2-dioleoyl-sn-glycerol (DAG) and oleoyl-CoA in a suitable solvent.

- Coupled-Enzyme Mix: Prepare a mix in assay buffer containing 0.25 mM NAD⁺, 0.2 mM thiamine pyrophosphate, 2 mM α -ketoglutarate, and a sufficient amount of α -ketoglutarate dehydrogenase.
- Assay Procedure:
 - Add 40 nM of purified human DGAT1 to a quartz cuvette.
 - Add the coupled-enzyme mix to the cuvette.
 - Initiate the reaction by adding the substrates (e.g., 100 μ M oleoyl-CoA and 200 μ M 1,2-dioleoyl-sn-glycerol).
 - For inhibitor studies, pre-incubate the enzyme with **JTT-553** for a defined period before adding the substrates.
- Detection:
 - Monitor the increase in fluorescence in a spectrofluorometer with excitation at 340 nm and emission at 465 nm at 15-second intervals.[5]
 - The initial rate of the reaction is proportional to the DGAT1 activity.

Fluorescence-Based CPM Assay (for High-Throughput Screening)

This endpoint assay measures the amount of CoASH produced, which reacts with 7-diethylamino-3-(4-maleimidophenyl)-4-methylcoumarin (CPM) to generate a fluorescent product.[1]

Experimental Workflow:

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